

Technical Support Center: Safe Handling of Lithium Tetrahydridoaluminate (LiAlH₄)

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Compound of Interest

Compound Name: Lithium tetrahydridoaluminate

Cat. No.: B1195912

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This guide provides essential safety information, troubleshooting advice, and frequently asked questions for researchers, scientists, and drug development professionals working with **Lithium tetrahydridoaluminate** (LiAlH₄), also known as Lithium Aluminum Hydride (LAH). Adherence to these guidelines is critical for minimizing risks in the laboratory.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards of **Lithium tetrahydridoaluminate**?

A1: **Lithium tetrahydridoaluminate** is a potent reducing agent with several significant hazards:

- **High Reactivity with Water:** It reacts violently with water, moisture, and protic solvents (like alcohols) to produce highly flammable hydrogen gas, which can ignite spontaneously.[1][2]
- **Corrosivity:** It is corrosive and can cause severe burns to the skin and eyes.[1][3]
- **Pyrophoric Nature:** The powdered form of LiAlH₄ can be pyrophoric, meaning it can ignite spontaneously in air, especially moist air.[1]
- **Toxicity:** It is harmful if swallowed or inhaled.[4]

Q2: I'm not sure which gloves to use. Can I use standard latex gloves?

A2: No, standard latex gloves are not recommended for handling LiAlH_4 due to their poor chemical resistance. You should use chemical-resistant gloves, with nitrile or neoprene being suitable choices.[1][5] For enhanced safety, double gloving is recommended.[1][6] Always consult the glove manufacturer's compatibility chart for specific breakthrough times and performance data against the solvents being used with the LiAlH_4 . [5][7]

Q3: My LiAlH_4 has turned gray. Is it still safe to use?

A3: A gray appearance can indicate slow decomposition to elemental aluminum, which typically occurs over time with exposure to trace moisture or air.[2] While this may slightly reduce its reactivity, it does not eliminate the primary hazards. The material should still be handled with the same precautions as fresh LiAlH_4 . If the material appears significantly degraded or has been stored improperly, it is best to dispose of it.

Q4: What should I do in case of a small spill of LiAlH_4 powder in the fume hood?

A4: For a small spill within a fume hood:

- Ensure all sources of ignition are removed.[8][9]
- Wearing appropriate PPE, cover the spill with a dry, inert material such as dry sand, soda ash, or dry lime.[8][9]
- DO NOT use water or a carbon dioxide fire extinguisher.[9]
- Carefully collect the mixture using non-sparking tools and place it in a dry, sealed container for proper waste disposal.[1][10]
- The contaminated area should be ventilated and cleaned after the material is removed.[8]

Q5: How do I properly quench a reaction containing LiAlH_4 ?

A5: Quenching reactions with LiAlH_4 must be done with extreme caution as the process is highly exothermic.

- Cool the reaction mixture to a low temperature (e.g., 0 °C).
- Slowly and carefully add a quenching agent like ethyl acetate dropwise.[1]

- Once the initial vigorous reaction subsides, a protic solvent such as methanol can be slowly added, followed by water.[\[1\]](#)
- Always perform this procedure in a fume hood and wear appropriate PPE.

Data Presentation: Glove Compatibility Summary

The selection of appropriate gloves is critical. While specific breakthrough times vary by manufacturer, glove thickness, and chemical concentration, the following table provides a general guide for glove selection when handling LiAlH_4 .[\[7\]](#)[\[11\]](#)[\[12\]](#)

| Glove Material | Recommendation for LiAlH_4 (Solid) | Recommendation for LiAlH_4 in Ethereal Solvents (e.g., THF, Diethyl Ether) | Notes |
|--------------------------|---|---|---|
| Nitrile | Recommended | Good to Excellent | Preferred for splash protection. Double gloving is advised. [1] [6] |
| Neoprene | Recommended | Good to Excellent | Offers good chemical and tear resistance. [1] [12] |
| Butyl Rubber | Excellent | Excellent | Provides superior resistance to a wide range of chemicals but may have less dexterity. [12] |
| Natural Rubber (Latex) | Not Recommended | Not Recommended | Poor chemical resistance. [12] |
| Polyvinyl Chloride (PVC) | Not Recommended | Not Recommended | Poor performance with many organic solvents. [12] |

Disclaimer: This table is a general guide. Users must consult the manufacturer's specific chemical resistance data for the gloves being used under their unique experimental conditions.
[7][13]

Experimental Protocols: Safe Handling of Solid Lithium Tetrahydridoaluminate

This protocol outlines the essential steps for safely weighing and dispensing solid LiAlH_4 .

1. Preparation and Engineering Controls:

- Conduct all work in a certified chemical fume hood or a glove box with an inert atmosphere (e.g., nitrogen or argon).[6][9][14]
- Ensure an eyewash station and safety shower are readily accessible.[14]
- Remove all water, moisture, and flammable materials from the work area.
- Have a Class D fire extinguisher or a container of dry sand readily available for emergencies.
[9]
- Assemble all necessary non-sparking tools and dry glassware.[1][10]

2. Personal Protective Equipment (PPE) Donning:

- Wear a flame-resistant lab coat (100% cotton is recommended).[1][5]
- Don two pairs of chemical-resistant nitrile or neoprene gloves.[1][6]
- Wear ANSI-approved safety goggles with side shields or chemical splash goggles.[1][6]
- For larger quantities, a full-face shield is required in addition to goggles.[1]
- Ensure full-length pants and closed-toe shoes are worn.[1]

3. Dispensing Procedure:

- The container of LiAlH_4 should only be opened under an inert atmosphere if possible, or for brief periods in a dry fume hood.[1]
- Carefully transfer the required amount of the reagent, avoiding the creation of dust.[1][10]
- Immediately and tightly reseal the container after dispensing.[1]

4. Waste Disposal:

- All materials contaminated with LiAlH_4 (e.g., gloves, weighing paper) must be quenched safely before disposal.[1]
- For small amounts of excess reagent, slowly and cautiously add it to a container of a dry, high-boiling point alcohol like butanol.[1] Be prepared for a vigorous reaction.

Mandatory Visualization

The following diagram illustrates the logical workflow for selecting the appropriate personal protective equipment when handling **Lithium tetrahydridoaluminate**.



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Caption: PPE selection workflow for handling **Lithium tetrahydridoaluminate**.

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